

Discovery and Isolation of (E)-(-)-Aspongopusamide B from Aspongopus chinensis: A Technical Overview

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Compound of Interest

Compound Name: (E)-(-)-Aspongopusamide B

Cat. No.: B13911657

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This technical guide details the discovery and isolation of **(E)-(-)-Aspongopusamide B**, a novel natural product identified from the insect *Aspongopus chinensis*. This document provides a summary of the available data, outlines generalized experimental protocols based on common practices for isolating compounds from this species, and presents visualizations to illustrate the typical workflow.

Discovery of a Novel Compound

(E)-(-)-Aspongopusamide B was identified as a chemical constituent of the insect *Aspongopus chinensis* in a 2022 study focused on comprehensively profiling the chemical makeup of this traditional medicine.^[1] The identification was made using Ultra-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Mass Spectrometry (UPLC-QTOF-MS), a powerful technique for separating and identifying small molecules in complex mixtures.^[1]

Physicochemical Properties

The initial characterization of **(E)-(-)-Aspongopusamide B** was performed using high-resolution mass spectrometry. This analysis provided crucial information about its elemental composition and mass.

Table 1: Mass Spectrometry Data for Aspongopusamide B[1]

Parameter	Value
Molecular Formula	C ₂₀ H ₂₀ N ₂ O ₆
Precursor Ion ([M+H] ⁺)	385.1393
Fragment Ion	355.2017

Note: This data was obtained from the ethanol extract of *Aspongopus chinensis*. [1]

Experimental Protocols: A Generalized Approach

While the specific, detailed experimental protocol for the isolation of **(E)-(-)-Aspongopusamide B** is contained within the full primary publication, this section outlines a generalized methodology for the extraction and isolation of natural products from *Aspongopus chinensis*, based on established practices in the field. [2]

Sample Collection and Preparation

- Collection: Specimens of *Aspongopus chinensis* are collected and identified by a qualified entomologist. A voucher specimen is typically deposited in a research institution for future reference. [2]
- Preparation: The whole insects are air-dried and pulverized to increase the surface area for efficient extraction. [2]

Extraction

- Solvent Extraction: The powdered insect material is exhaustively extracted with a solvent, commonly 95% aqueous ethanol, at an elevated temperature (e.g., 60°C) to facilitate the dissolution of a broad range of chemical constituents. [2]
- Solvent Removal: The resulting extract is then concentrated under reduced pressure to remove the solvent, yielding a crude residue. [2]

Fractionation

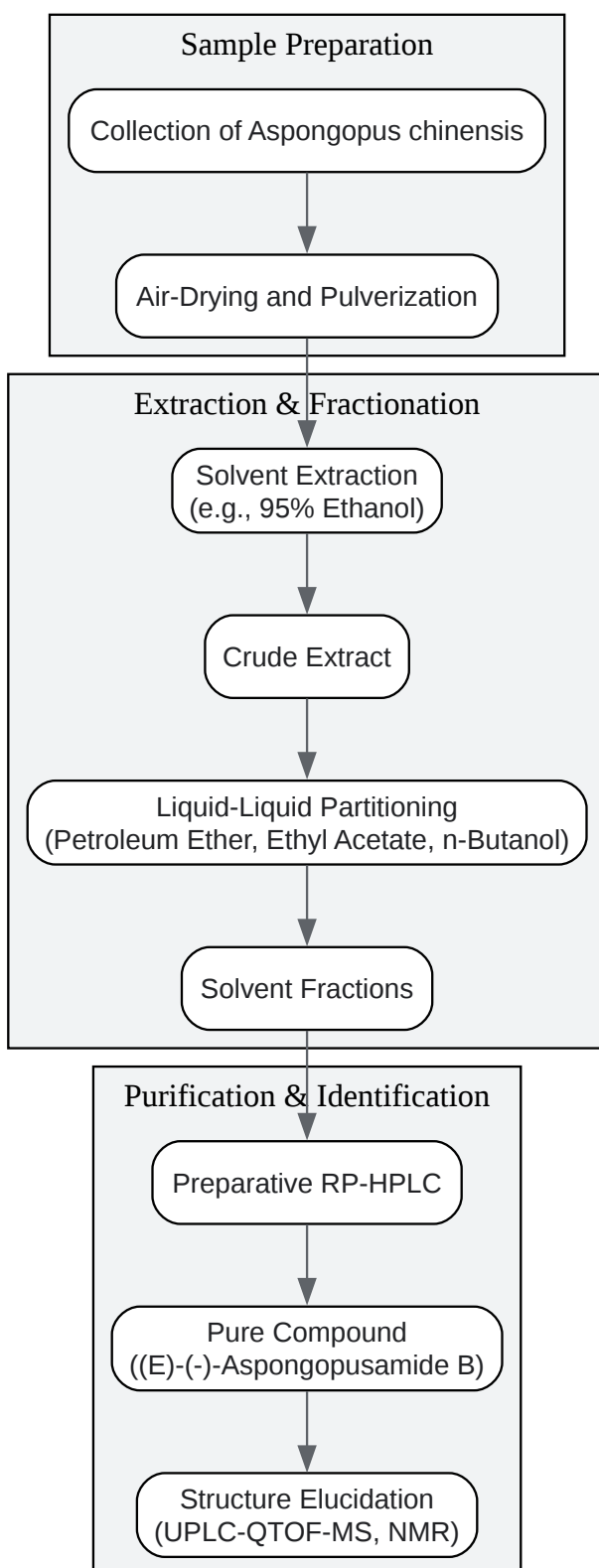
- **Liquid-Liquid Partitioning:** The crude extract is typically subjected to sequential liquid-liquid partitioning with solvents of increasing polarity, such as petroleum ether, ethyl acetate, and n-butanol.^[2] This process separates compounds based on their solubility, yielding fractions enriched with different classes of molecules.

Isolation and Purification

- **Chromatography:** The fractions of interest are further purified using various chromatographic techniques. A common approach involves preparative reverse-phase high-performance liquid chromatography (prep-RP-HPLC).^[2]
- **Gradient Elution:** A gradient of solvents, such as acetonitrile and water (often with a formic acid modifier), is used to elute the compounds from the chromatography column.^[2] Fractions are collected at regular intervals.
- **Final Purification:** The collected fractions are analyzed, and those containing the target compound are pooled and subjected to further rounds of chromatography until a pure compound is obtained.

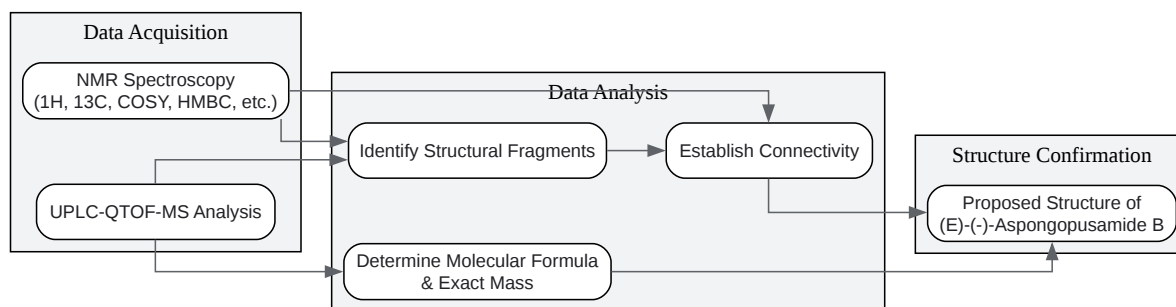
Visualizing the Workflow

The following diagrams illustrate the generalized workflow for the isolation and characterization of natural products from *Aspongopus chinensis*.



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A generalized workflow for the isolation of natural products.



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Logical flow for structure elucidation of a novel compound.

Concluding Remarks

The discovery of **(E)-(-)-Aspongopusamide B** adds to the growing list of bioactive compounds identified from *Aspongopus chinensis*. While this guide provides an overview based on the available preliminary data and established methodologies, a complete understanding of its chemical properties and potential biological activities awaits the full disclosure of the primary research. The detailed spectroscopic data (^1H NMR, ^{13}C NMR, 2D NMR) and specific isolation parameters, which are crucial for the synthesis and further investigation of this compound, would be detailed in the peer-reviewed publication of its discovery. Researchers interested in this molecule are encouraged to consult the primary literature for these comprehensive details.

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References

- 1. An integrated strategy for the comprehensive profiling of the chemical constituents of *Aspongopus chinensis* using UPLC-QTOF-MS combined with molecular networking - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The biosynthetic products of chinese insect medicine, *Aspongopus chinensis* - PMC [pmc.ncbi.nlm.nih.gov]
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